

# molecular structure of 3-Fluoro-4-formylphenylboronic acid

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## Compound of Interest

Compound Name: 3-Fluoro-4-formylphenylboronic acid

Cat. No.: B1350646

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An In-depth Technical Guide to **3-Fluoro-4-formylphenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, synthesis, and characterization of **3-Fluoro-4-formylphenylboronic acid**, a key building block in medicinal chemistry and organic synthesis.

## Molecular Structure and Properties

**3-Fluoro-4-formylphenylboronic acid** is an organoboron compound featuring a phenyl ring substituted with a boronic acid group, a fluorine atom, and a formyl (aldehyde) group. This trifunctional nature makes it a versatile reagent, particularly in the construction of complex biaryl molecules through palladium-catalyzed cross-coupling reactions.

## Chemical Identifiers and Molecular Data

The following table summarizes the key identifiers and quantitative properties of the molecule.

Property	Data	Reference(s)
IUPAC Name	(3-Fluoro-4-formylphenyl)boronic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	4-Borono-3-fluorobenzaldehyde, 3-Fluoro-4-formylbenzeneboronic acid	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	248270-25-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BFO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	167.93 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Canonical SMILES	B(C1=CC(=C(C=C1)C=O)F)(O)O	<a href="#">[1]</a> <a href="#">[3]</a>
InChI Key	NZNRMUVHUVVCIBR-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>

## Physicochemical Properties

This table outlines the key physical and chemical properties of the compound.

Property	Data	Reference(s)
Appearance	White to light yellow crystalline powder	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	240 - 250 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	349.3 °C at 760 mmHg (Predicted)	<a href="#">[2]</a>
Solubility	2649 mg/L in water at 25 °C	<a href="#">[1]</a>
pKa	6.26 (Predicted)	<a href="#">[5]</a>

## Safety and Handling

**3-Fluoro-4-formylphenylboronic acid** is classified as an irritant.[\[3\]](#)[\[5\]](#)

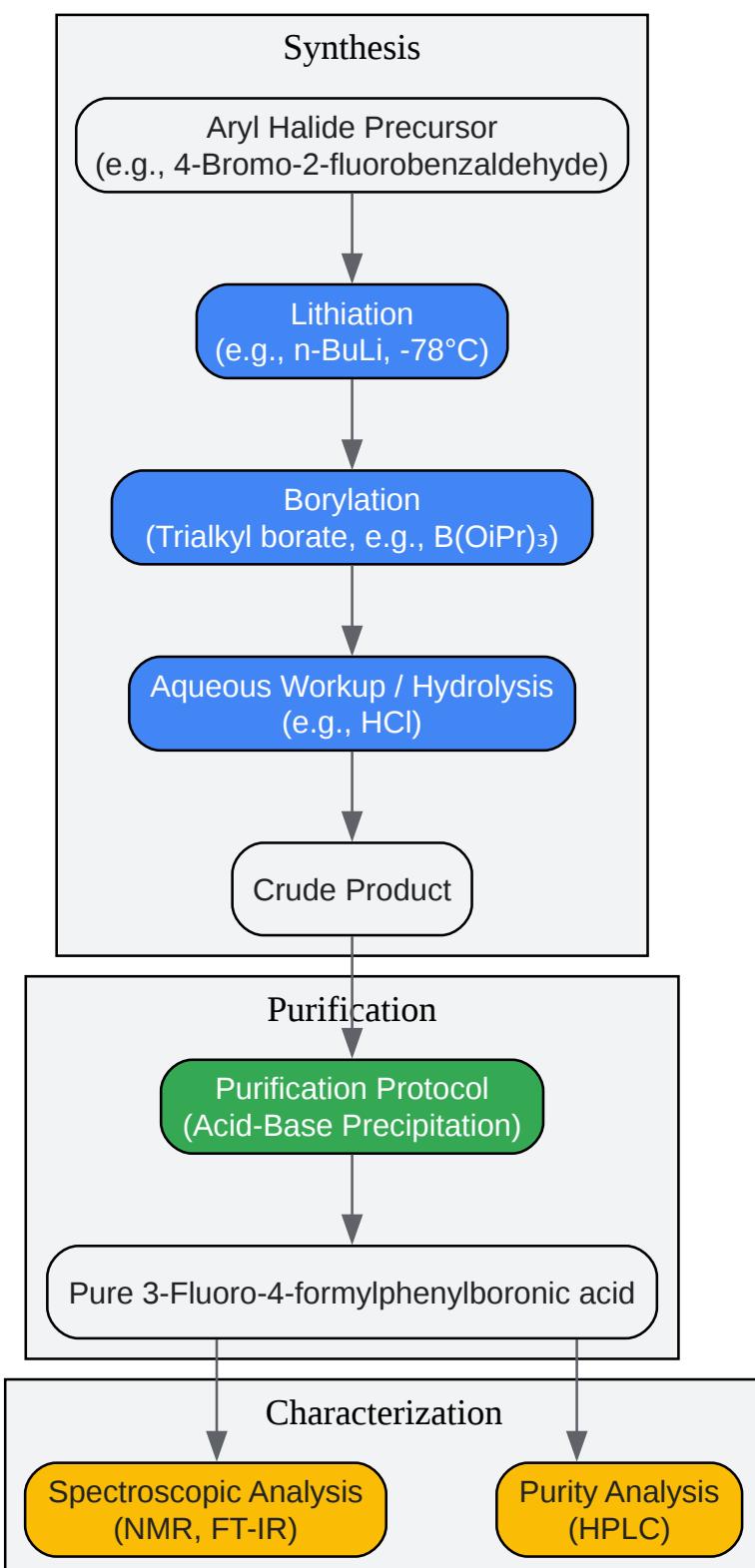
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]
- Precautionary Measures: Use in a well-ventilated area. Wear protective gloves, eye protection, and a dust mask. Avoid breathing dust.[3]
- Storage: Store in a dry, sealed container in a cool, dark place, preferably under an inert atmosphere as boronic acids can be sensitive to air and moisture.[2][6]

## Synthesis and Purification

The synthesis of **3-Fluoro-4-formylphenylboronic acid** typically involves the borylation of a corresponding aryl halide precursor, such as 4-bromo-2-fluorobenzaldehyde, often via a lithium-halogen exchange followed by reaction with a borate ester.

## General Synthetic Workflow

The logical flow from starting materials to the final, characterized product is outlined below.

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